

Estriol-d3-1 CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Estriol-d3-1

Cat. No.: B15144282

[Get Quote](#)

An In-depth Technical Guide to Estriol-d3-1

This guide provides a comprehensive overview of **Estriol-d3-1**, a deuterated form of the estrogen metabolite Estriol. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, applications, and the biological pathways it helps to investigate.

Core Compound Information

Estriol-d3-1 is a stable, isotopically labeled version of Estriol, which is a major urinary estrogen metabolite. The incorporation of deuterium atoms makes it an ideal internal standard for quantitative analysis by mass spectrometry, particularly in pharmacokinetic and metabolic studies.

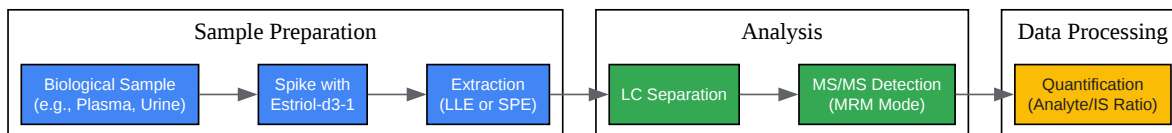
Property	Value
CAS Number	2687960-79-6[1]
Molecular Formula	C ₁₈ H ₂₁ D ₃ O ₃ [1]
Molecular Weight	291.40 g/mol [1]
Synonyms	Oestriol-d3-1
Primary Application	Internal standard for mass spectrometry

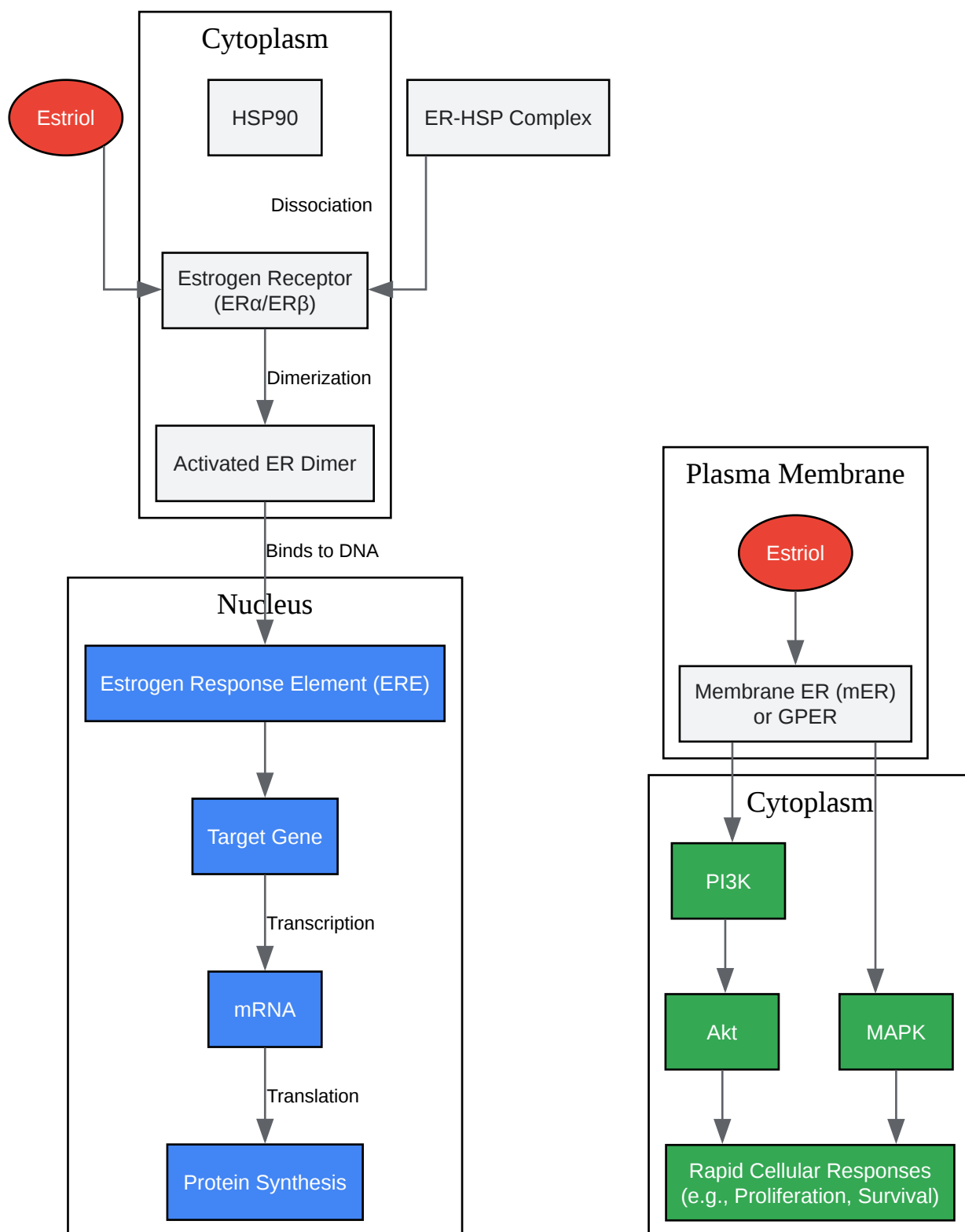
Experimental Applications and Protocols

The primary application of **Estriol-d3-1** is as an internal standard in quantitative mass spectrometry-based assays, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its utility lies in its chemical similarity to the endogenous (unlabeled) Estriol, allowing it to mimic the behavior of the analyte during sample preparation and analysis, while its mass difference allows for its distinct detection.

Generalized Experimental Protocol for Quantification of Estriol in Biological Samples

- **Sample Preparation:** A known amount of **Estriol-d3-1** is spiked into the biological sample (e.g., plasma, urine, or tissue homogenate) at the beginning of the extraction process.
- **Extraction:** Estrogens, including the analyte (Estriol) and the internal standard (**Estriol-d3-1**), are extracted from the biological matrix. This is often achieved through liquid-liquid extraction or solid-phase extraction.
- **Chromatographic Separation:** The extracted sample is injected into a liquid chromatography system. A C18 column is commonly used for the separation of steroids.^[2] The mobile phase composition is optimized to achieve good separation of Estriol from other matrix components.
- **Mass Spectrometric Detection:** The eluent from the LC system is introduced into a tandem mass spectrometer. The instrument is operated in multiple reaction monitoring (MRM) mode, where specific precursor-to-product ion transitions are monitored for both Estriol and **Estriol-d3-1**.^{[2][3]}
- **Quantification:** The concentration of endogenous Estriol in the original sample is determined by calculating the ratio of the peak area of the analyte to the peak area of the internal standard and comparing this ratio to a standard curve.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Measurement of estradiol, estrone, and testosterone in postmenopausal human serum by isotope dilution liquid chromatography tandem mass spectrometry without derivatization - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Mechanism of Formation of the Major Estradiol Product Ions Following Collisional Activation of the Molecular Anion in a Tandem Quadrupole Mass Spectrometer - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Estriol-d3-1 CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15144282#estriol-d3-1-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com